

An In-depth Technical Guide to Astrazon Brilliant Red 4G (Basic Red 14)

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Compound of Interest

Compound Name: Astrazon Brilliant Red 4G

Cat. No.: B7822657

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This guide provides a comprehensive technical overview of **Astrazon Brilliant Red 4G**, also known as Basic Red 14 (CAS 12217-48-0), tailored for researchers, scientists, and professionals in drug development. The content herein is structured to deliver not just data, but also contextual insights into the properties, applications, and underlying principles of this versatile cationic dye.

Section 1: Introduction and Core Chemical Identity

Astrazon Brilliant Red 4G is a cationic dye belonging to the methine class. Its positively charged chromophore is the basis for its primary industrial application: the dyeing of materials with anionic characteristics, such as acrylic fibers.[1] While its history is rooted in the textile industry, its distinct properties have led to its use in other specialized fields. This guide will delve into its fundamental characteristics, established applications, and explore its potential, albeit less documented, roles in biological and forensic sciences.

The fundamental identification of this compound is crucial for accurate sourcing and application. It is recognized by several synonyms, the most common being Basic Red 14 and C.I. 48016.[2]

Section 2: Physicochemical and Spectral Properties

A thorough understanding of the dye's properties is paramount for its effective application, from ensuring solubility in a given solvent system to predicting its behavior under various experimental conditions.

General and Physical Properties

Astrazon Brilliant Red 4G is typically supplied as a dark red, uniform crystalline powder.[3][4] It is readily soluble in water, forming a brilliant red solution.[3][5] A notable characteristic is its stability under various conditions. Its color remains unchanged at temperatures up to 120°C and across a pH range of 2-6.[3][5] This stability extends to its interaction with certain metal ions; while its color is slightly altered by copper ions, it remains stable in the presence of iron ions.[3] When dissolved in strong sulfuric acid, the solution appears green-light yellow, which turns to a red-light yellow upon dilution.[6]

Table 1: Core Physicochemical Properties of **Astrazon Brilliant Red 4G**

Property	Value	Reference(s)
CAS Number	12217-48-0	[7]
Molecular Formula	C ₂₃ H ₂₆ ClN ₃	[7]
Molecular Weight	379.93 g/mol	[7]
Appearance	Dark red crystalline powder	[3][4]
Solubility in Water	40 g/L at 40°C	[6]
pH Stability	Stable in the range of pH 2-6	[5]
Thermal Stability	Color remains unchanged at 120°C	[5]
Synonyms	Basic Red 14, C.I. 48016, Stenacrile Brilliant Red 4G	[7][8]

Spectral Characteristics

The spectral properties of a dye are critical for any application involving spectrophotometry or fluorescence microscopy. **Astrazon Brilliant Red 4G** exhibits a distinct absorption profile and notable fluorescent properties.

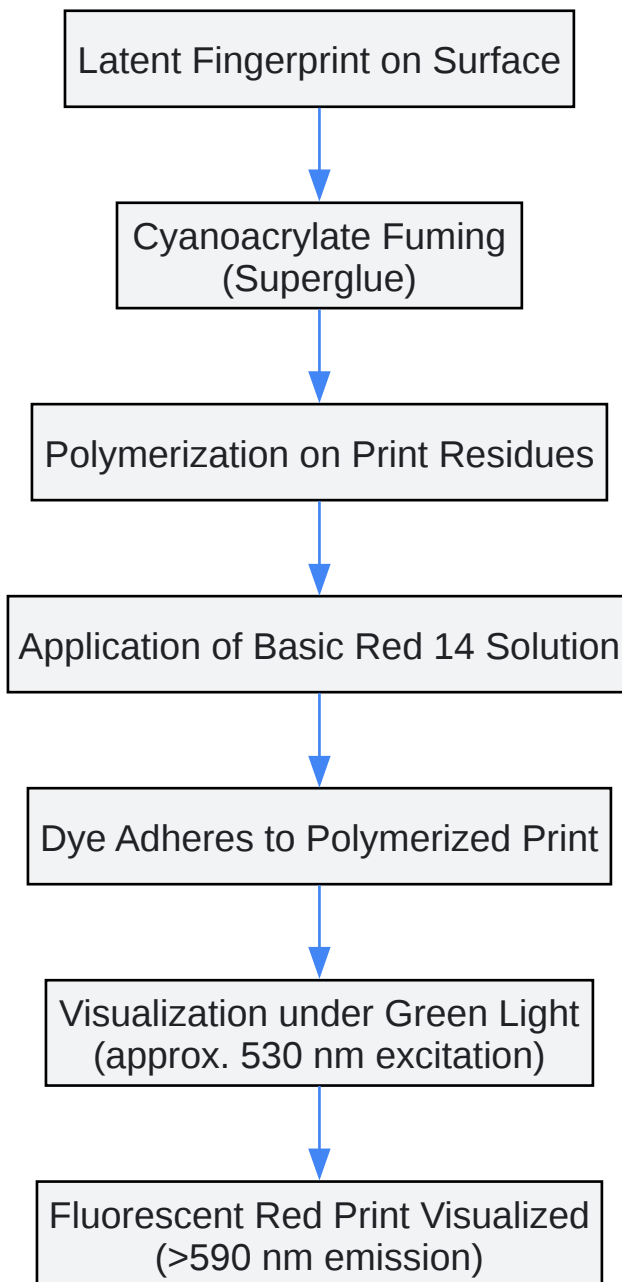
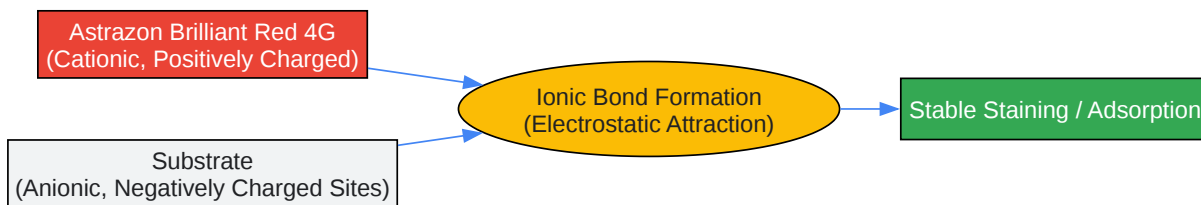
- Absorption: The maximum absorption wavelength (λ_{max}) of **Astrazon Brilliant Red 4G** in water is in the range of 512-516 nm.
- Fluorescence: The dye is fluorescent, particularly when diluted from a sulfuric acid solution where it exhibits a yellow fluorescence.[3] In practical applications, it is known to fluoresce under green light excitation (approximately 530 nm), with an emission in the red spectrum (above 590 nm).[9]

Section 3: Mechanism of Action and Key Applications

The primary mechanism of action for **Astrazon Brilliant Red 4G** is rooted in its cationic nature, which dictates its interaction with various substrates.

Principle of Cationic Dye-Substrate Interaction

The core principle behind the utility of **Astrazon Brilliant Red 4G** is the electrostatic attraction between its positively charged molecule and negatively charged sites on a substrate. This forms strong ionic bonds, leading to effective and stable staining.



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Caption: Workflow for using Basic Red 14 in forensic science.

Protocol: Latent Fingerprint Staining with Basic Red 14

This protocol is a generalized procedure based on forensic applications.

- **Cyanoacrylate Fuming:** Expose the latent print to cyanoacrylate fumes until a white polymer deposit is visible.
- **Prepare Staining Solution:** Prepare a working solution of Basic Red 14. A common formulation is 2 g/L in ethanol. [9]3. **Staining:** Apply the Basic Red 14 solution to the fumed print using a spray bottle or by immersion.
- **Rinsing:** Gently rinse the surface with water to remove excess dye.
- **Drying:** Allow the surface to air dry completely.
- **Visualization:** Illuminate the stained print with a forensic light source at approximately 530 nm.
- **Photography:** Photograph the fluorescent print using a camera equipped with a red filter (e.g., a 590 nm long-pass filter). [9]

Potential Biological Applications (Note on Evidence)

There are commercial claims suggesting that Basic Red 14 has biological activity. One source states that the dye binds to maternal blood cells and interacts with cell and stem cell factors, leading to the activation of a polymerase chain reaction (PCR). [5] It is also suggested that a fatty acid component may stimulate phagocytosis by neutrophils. [5] It is critical to note that these claims are from a commercial supplier and are not, at present, substantiated by peer-reviewed scientific literature. The proposed mechanism of "activating PCR" is biochemically unclear from the provided description. Therefore, researchers should treat this information with a high degree of caution and seek independent validation before designing experiments based on these claims.

Section 4: Safety and Toxicology

A comprehensive understanding of the safety and toxicological profile of **Astrazon Brilliant Red 4G** is essential for its handling and disposal.

Handling and Personal Protective Equipment (PPE)

According to available safety data sheets, **Astrazon Brilliant Red 4G** is considered a hazardous substance. It can cause serious eye irritation and may cause respiratory irritation. [10]

- Engineering Controls: Use only in a well-ventilated area, such as a chemical fume hood. [10]* Personal Protective Equipment:
 - Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles. [10] * Hand Protection: Wear protective gloves. [10] * Respiratory Protection: Avoid breathing dust. If dust is generated, a respirator may be necessary. [10]

Toxicological Summary

While one safety data sheet indicates that the substance is not classified as acutely toxic, corrosive, a sensitizer, mutagenic, or carcinogenic, it is still classified as an irritant. [4] Another source indicates it is harmful if swallowed and may cause gastrointestinal irritation. [11] A study on the ecotoxicity of Basic Red 14 found it to be more toxic to the green algae *Chlorella* sp. and the water flea *Moina macrocopa* than the anionic dye Reactive Red 141. The 96-hour EC50 for *Chlorella* sp. was 10.88 mg/L, and the 48-hour LC50 for *Moina macrocopa* was 4.91 mg/L. [12] The higher toxicity in the latter was attributed to the smaller molecular size of Basic Red 14, allowing it to pass through the cell membrane. [12]

Section 5: Conclusion and Future Outlook

Astrazon Brilliant Red 4G (Basic Red 14) is a well-characterized cationic dye with robust physicochemical properties that make it highly effective for its primary industrial application in textile dyeing. Its strong fluorescence has also carved out a niche application in forensic science for latent print development.

For the research scientist and drug development professional, the utility of **Astrazon Brilliant Red 4G** is less clear. While there are tantalizing, yet unverified, commercial claims of specific biological interactions, a significant gap exists in the peer-reviewed literature to support its use

as a biological stain, probe, or research tool. The lack of detailed spectral data (beyond λ_{max}) and established biological protocols further limits its current applicability in a research setting.

Future research could focus on validating the purported biological activities, which, if confirmed, could open new avenues for this dye in cell biology or as a diagnostic tool. Additionally, a more detailed characterization of its fluorescence properties, including quantum yield and lifetime, would be necessary for its consideration as a fluorescent probe in quantitative biological imaging. Until such research is published, its use in a biological or drug development context should be approached with an experimental and cautious mindset.

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